

A Comparative Guide to the Synthetic Routes of (±)-Codeine

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Compound of Interest

Compound Name: 2-Bromo-3-hydroxy-4-methoxybenzaldehyde

CAS No.: 2973-58-2

Cat. No.: B142738

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For Researchers, Scientists, and Drug Development Professionals

Codeine, a widely used opioid analgesic and antitussive, has been a prominent target for synthetic chemists for decades. Its complex pentacyclic structure presents a significant challenge, spurring the development of numerous innovative synthetic strategies. This guide provides an objective comparison of several modern synthetic routes to (±)-codeine, presenting key quantitative data, detailed experimental protocols for pivotal steps, and visualizations of the synthetic pathways to aid researchers in evaluating and selecting the most suitable method for their objectives.

Comparative Analysis of Synthetic Efficiency

The following table summarizes the key quantitative metrics for several prominent total syntheses of (±)-codeine, offering a clear comparison of their overall efficiency.

Synthetic Route	Key Strategy	Number of Steps	Overall Yield (%)	Key Reactions
Bisai et al. (2024)[1][2]	Enantioselective Synthesis	7	Not explicitly stated	Microwave-assisted intramolecular cascade double Heck cyclization, Photoinduced intramolecular hydroamination
Scalable Synthesis	Bioinspired Synthesis	15	13	Iridium-catalyzed asymmetric hydrogenation, Palladium-catalyzed intramolecular dearomatization coupling
Trost and Tang (2002)	Enantioselective Synthesis	12 (from a known intermediate)	15.4 (from intermediate)	Palladium-catalyzed asymmetric allylic alkylation, Visible light-promoted hydroamination
Li and Zhang (2015)	Total Synthesis	Not explicitly stated	Not explicitly stated	Cascade cyclization, Intramolecular palladium-catalyzed C-H olefination
White, Banwell, and Lan (2022) [1]	Scalable Synthesis	7	Not explicitly stated	Palladium-mediated intramolecular Heck cyclization,

Radical anion
cyclization

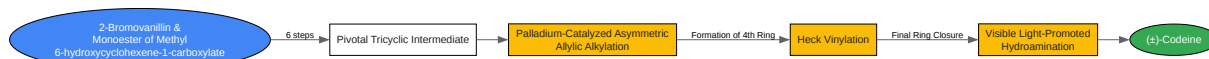
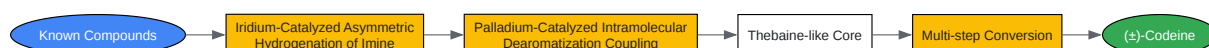
Visualizing the Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the logical flow of the key synthetic strategies for (±)-codeine.



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Caption: Bisai et al. (2024) Synthetic Route.



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References

- [1. The White/Banwell/Lan Synthesis of Codeine \[organic-chemistry.org\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
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